

Application Notes and Protocols for Isotrak Geometry Sources in Environmental Sample Analysis

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Compound of Interest

Compound Name: *Isotrak*

Cat. No.: *B13740967*

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These application notes provide a comprehensive guide to the use of Isotrak® geometry sources for the accurate analysis of environmental samples using gamma-ray spectrometry. Adherence to these protocols is crucial for obtaining reliable and traceable results in environmental monitoring and related fields.

Introduction to Isotrak Geometry Sources

Isotrak® geometry sources, from Eckert & Ziegler, are high-quality, traceable radioactive reference standards designed for the calibration of gamma-ray spectrometers.^[1] Their primary application in environmental analysis is to ensure the accuracy of radioactivity measurements in various sample matrices such as soil, water, vegetation, and air filters.

The key principle behind the use of geometry sources is to match the calibration standard's physical form (geometry), density, and matrix composition as closely as possible to the environmental sample being analyzed.^[1] This minimizes uncertainties in the measurement results that can arise from differences in gamma-ray attenuation and scattering between the calibration source and the sample. Isotrak® sources are available in a variety of standard geometries, including Marinelli beakers, bottles, and filter paper geometries, and can also be customized to specific user requirements.^{[1][2]} These sources are traceable to national and

international standards, such as those from the National Institute of Standards and Technology (NIST) in the USA and the Physikalisch-Technische Bundesanstalt (PTB) in Germany.[1]

Quantitative Data for a Representative Isotrap® Geometry Source

The following table provides representative quantitative data for a mixed radionuclide gamma-ray reference standard in a 1-liter Marinelli beaker geometry. This data is illustrative and is typically provided in a Certificate of Calibration with each source. The uncertainties are expanded uncertainties with a coverage factor of $k=2$, providing a level of confidence of approximately 95%.[1]

Radionuclide	Half-Life	Photon Energy (keV)	Emission Probability per Decay (%)	Reference Activity (kBq)	Expanded Uncertainty (kBq)
Americium-241 (²⁴¹ Am)	432.2 years	59.54	35.9	4.5	± 0.2
Cadmium-109 (¹⁰⁹ Cd)	462.6 days	88.03	3.7	10.2	± 0.5
Cobalt-57 (⁵⁷ Co)	271.79 days	122.06	85.6	2.1	± 0.1
Cerium-139 (¹³⁹ Ce)	137.64 days	165.86	79.9	3.8	± 0.2
Mercury-203 (²⁰³ Hg)	46.61 days	279.20	81.5	1.5	± 0.1
Tin-113 (¹¹³ Sn)	115.09 days	391.69	64.9	3.2	± 0.15
Strontium-85 (⁸⁵ Sr)	64.84 days	514.00	99.3	6.8	± 0.3
Cesium-137 (¹³⁷ Cs)	30.07 years	661.66	85.1	4.1	± 0.2
Yttrium-88 (⁸⁸ Y)	106.63 days	898.04	93.7	8.9	± 0.4
Cobalt-60 (⁶⁰ Co)	5.27 years	1173.23	99.9	5.5	± 0.25
Cobalt-60 (⁶⁰ Co)	5.27 years	1332.49	100.0	5.5	± 0.25

Note: This table is a representative example. The actual activities and uncertainties are specific to each source and are detailed in its accompanying Certificate of Calibration.

Experimental Protocols

Protocol for Efficiency Calibration of a High-Purity Germanium (HPGe) Detector for Soil Sample Analysis

This protocol outlines the steps for performing an efficiency calibration of an HPGe detector using an Isotrak® 1-liter Marinelli beaker geometry source for the subsequent analysis of soil samples.

3.1.1. Materials and Equipment

- High-Purity Germanium (HPGe) detector system with associated electronics (preamplifier, amplifier, multichannel analyzer - MCA)
- Lead shielding for the detector
- Isotrak® 1-liter Marinelli beaker mixed radionuclide gamma-ray standard with a matrix density similar to soil (e.g., 1.5 g/cm³)
- Empty 1-liter Marinelli beaker for background measurement
- Gamma-ray spectrometry analysis software
- Laboratory notebook or electronic record-keeping system

3.1.2. Pre-Calibration Checks

- System Stability Check: Ensure the HPGe detector and electronics have been powered on and stable for at least 24 hours.
- Energy Calibration: Perform an energy calibration of the spectrometer using a known source (e.g., ⁶⁰Co or ¹³⁷Cs) to ensure the relationship between channel number and gamma-ray energy is accurate.
- Resolution Check: Verify that the detector resolution (Full Width at Half Maximum - FWHM) at a specific energy (e.g., 1332.5 keV for ⁶⁰Co) is within the manufacturer's specifications.

3.1.3. Calibration Procedure

- Background Measurement:
 - Place the empty 1-liter Marinelli beaker on the HPGe detector in the same position that the calibration source will be placed.
 - Acquire a background spectrum for a sufficiently long time to obtain good counting statistics. The counting time should be at least as long as the planned sample counting time.
 - Save the background spectrum file.
- Source Measurement:
 - Carefully place the Isotrak® 1-liter Marinelli beaker geometry source on the HPGe detector, ensuring a reproducible and centered position.
 - Acquire a spectrum from the calibration source. The acquisition time should be long enough to achieve a statistical uncertainty of less than 1% for the major photopeaks.
 - Save the calibration spectrum file.
- Data Analysis and Efficiency Curve Generation:
 - Open the gamma-ray spectrometry software.
 - Load the calibration spectrum.
 - Perform a peak search and identify the photopeaks corresponding to the radionuclides in the Isotrak® source.
 - For each identified peak, determine the net peak area (total counts minus background counts).
 - Using the certified activity of each radionuclide from the Certificate of Calibration and the emission probability of each gamma-ray, calculate the detection efficiency (ϵ) for each energy using the following formula:

$$\epsilon = (\text{Net Count Rate}) / (\text{Activity} \times \text{Emission Probability})$$

- Plot the calculated efficiencies as a function of gamma-ray energy.
- Fit the data points with a suitable function (e.g., polynomial or logarithmic) to generate the efficiency calibration curve.
- Save the efficiency calibration file in the software. This calibration will be used for the analysis of soil samples in 1-liter Marinelli beakers.

Protocol for the Analysis of a Soil Sample

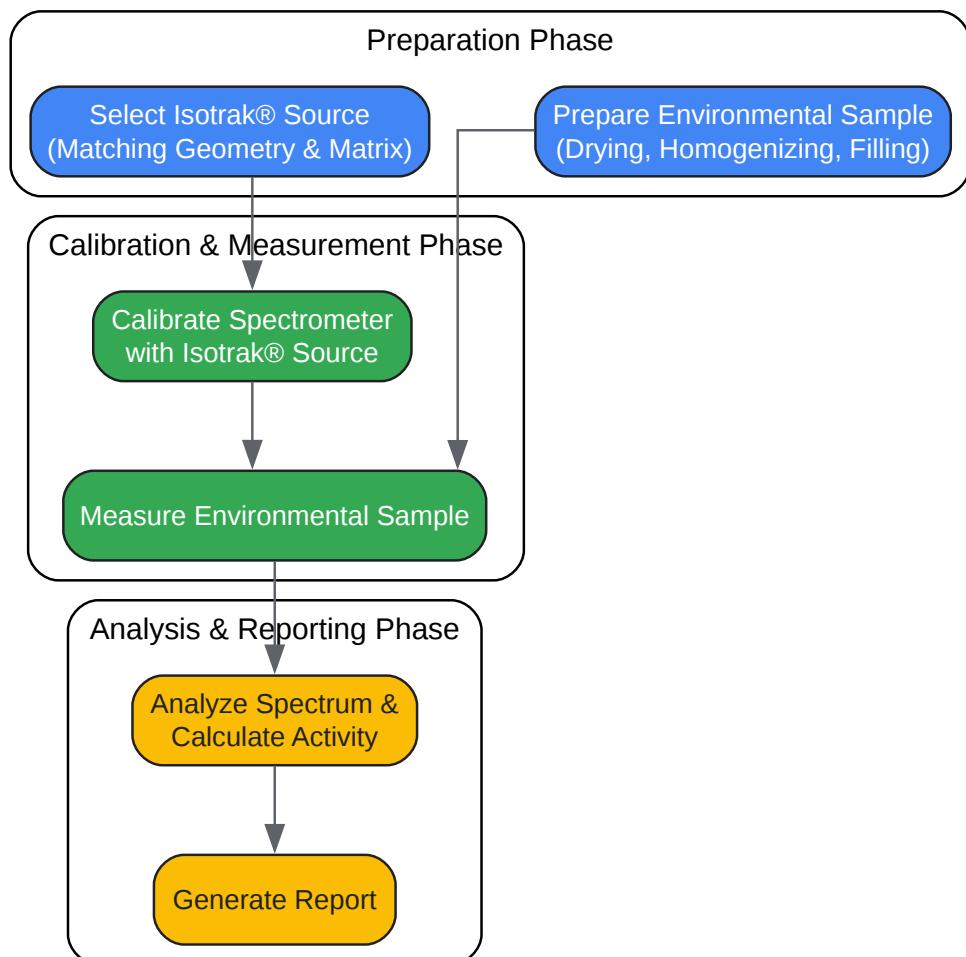
- Sample Preparation:
 - Collect a representative soil sample.
 - Dry the soil sample to a constant weight at a temperature that does not volatilize the radionuclides of interest (typically 105°C).
 - Homogenize the dried sample by grinding and sieving.
 - Accurately weigh the empty 1-liter Marinelli beaker.
 - Fill the beaker with the homogenized soil sample to the same volume as the Isotrak® geometry source. Tap the beaker gently to ensure a uniform density.
 - Accurately weigh the filled beaker to determine the net mass of the soil sample.
- Sample Measurement:
 - Place the soil sample-filled Marinelli beaker on the calibrated HPGe detector in the exact same position used for the calibration.
 - Acquire a gamma-ray spectrum of the soil sample for a predetermined counting time.
- Data Analysis:
 - Load the sample spectrum into the gamma-ray spectrometry software.
 - Apply the previously generated efficiency calibration.

- Identify the radionuclides present in the soil sample by their characteristic gamma-ray energies.
- The software will use the efficiency calibration to calculate the activity concentration of each identified radionuclide in the soil sample, typically expressed in Becquerels per kilogram (Bq/kg).

Visualizations

The following diagrams illustrate key workflows and concepts in the use of Isotrak geometry sources.

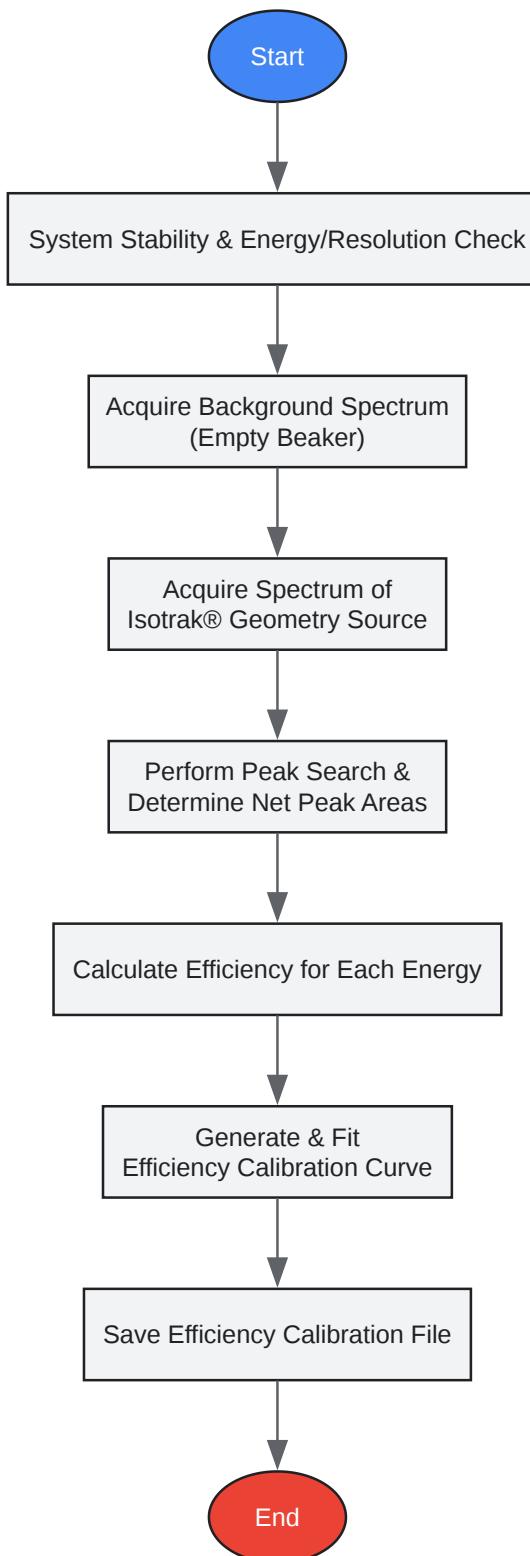
Overall Workflow for Environmental Sample Analysis Using Isotrak® Geometry Sources



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Caption: Overall analysis workflow.

Detailed HPGe Detector Calibration Workflow



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Caption: HPGe detector calibration workflow.

Caption: Importance of matching geometry.

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References

- 1. vonbv.com [vonbv.com]
- 2. EZAG Holding | Marinelli Beakers - EZAG Holding [ezag.com]
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